

Selegiline-d5: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Selegiline-d5*

Cat. No.: *B15618309*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction to Selegiline-d5

Selegiline-d5 is a deuterated form of Selegiline, a potent and irreversible inhibitor of monoamine oxidase B (MAO-B). It is primarily utilized as an internal standard in bioanalytical and pharmacokinetic studies for the accurate quantification of Selegiline in various biological matrices. The substitution of five hydrogen atoms with deuterium atoms results in a molecule that is chemically analogous to Selegiline but possesses a distinct molecular weight, allowing for its differentiation in mass spectrometric analyses. This technical guide provides a comprehensive overview of **Selegiline-d5**, its chemical properties, and its application in quantitative analysis.

Chemical Structure and Properties

Selegiline-d5 is structurally identical to Selegiline, with the exception of five deuterium atoms incorporated into the phenyl ring. This isotopic labeling minimally affects the physicochemical properties of the molecule, ensuring it behaves similarly to the unlabeled analyte during sample preparation and chromatographic separation.

Chemical Structure of **Selegiline-d5**:

- To cite this document: BenchChem. [Selegiline-d5: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15618309/docs#selegiline-d5-a-technical-guide-for-researchers\]](https://www.benchchem.com/product/b15618309/docs#selegiline-d5-a-technical-guide-for-researchers)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)